

4-Chloro-3-nitrophenylboronic acid safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Chloro-3-nitrophenylboronic acid

Cat. No.: B121859

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An In-depth Technical Guide to the Safe Handling of 4-Chloro-3-nitrophenylboronic Acid

This guide provides a comprehensive overview of the safety, handling, and risk mitigation strategies for **4-Chloro-3-nitrophenylboronic acid** (CAS No. 151169-67-4). It is intended for researchers, scientists, and drug development professionals who utilize this versatile reagent in organic synthesis and medicinal chemistry. By synthesizing information from authoritative safety data sheets and the broader scientific literature on boronic acids, this document aims to foster a culture of safety and informed practice in the laboratory.

Compound Identification and Scientific Context

4-Chloro-3-nitrophenylboronic acid is a substituted arylboronic acid that serves as a critical building block in modern synthetic chemistry.^[1] Its utility is most prominent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, a cornerstone for the formation of carbon-carbon bonds in the synthesis of complex organic molecules.^[1] This reactivity makes it an invaluable intermediate in the development of novel pharmaceuticals, particularly in the field of oncology.^[1]

Boronic acids, as a class, are Lewis acids due to the electron-deficient boron atom, a property that dictates their reactivity and their utility in forming reversible covalent bonds with diols.^{[2][3]} This characteristic is not only central to their synthetic applications but also to their growing use in chemical biology for sensors and molecular recognition.^{[2][4]} While generally considered to have low toxicity, the specific substituents on the phenyl ring significantly influence the hazard profile of each derivative.^{[2][4]}

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Name	(4-Chloro-3-nitrophenyl)boronic acid	[5]
Synonyms	4-Chloro-3-nitrobenzeneboronic acid	[1] [6] [7]
CAS Number	151169-67-4	[1] [6] [7]
Molecular Formula	C ₆ H ₅ BClNO ₄	[1] [5]
Molecular Weight	201.37 g/mol	[1]
Appearance	White to light yellow crystalline powder	[1]

| Melting Point | 275 °C (decomposes) |[\[1\]](#)[\[7\]](#) |

Hazard Identification and GHS Classification

While some suppliers may not classify this specific compound as hazardous under standard GHS regulations, related structures with similar functional groups (chloro, nitro, boronic acid) are often categorized as irritants.[\[8\]](#) A conservative approach, treating the compound with due caution based on the hazards of analogous materials, is scientifically prudent. For instance, compounds like 4-chloro-3-nitrobenzoic acid are classified as causing skin, eye, and respiratory irritation.[\[9\]](#)[\[10\]](#)[\[11\]](#) Therefore, a thorough risk assessment is mandatory before use.

Potential Hazards (based on analogous compounds):

- Skin Irritation: May cause irritation upon contact.[\[10\]](#)[\[12\]](#)
- Eye Irritation: May cause serious eye irritation.[\[10\]](#)[\[12\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[9\]](#)[\[10\]](#)
- Harmful if Swallowed: May be harmful if ingested.[\[9\]](#)

The following GHS pictograms and statements are recommended as a precautionary measure:

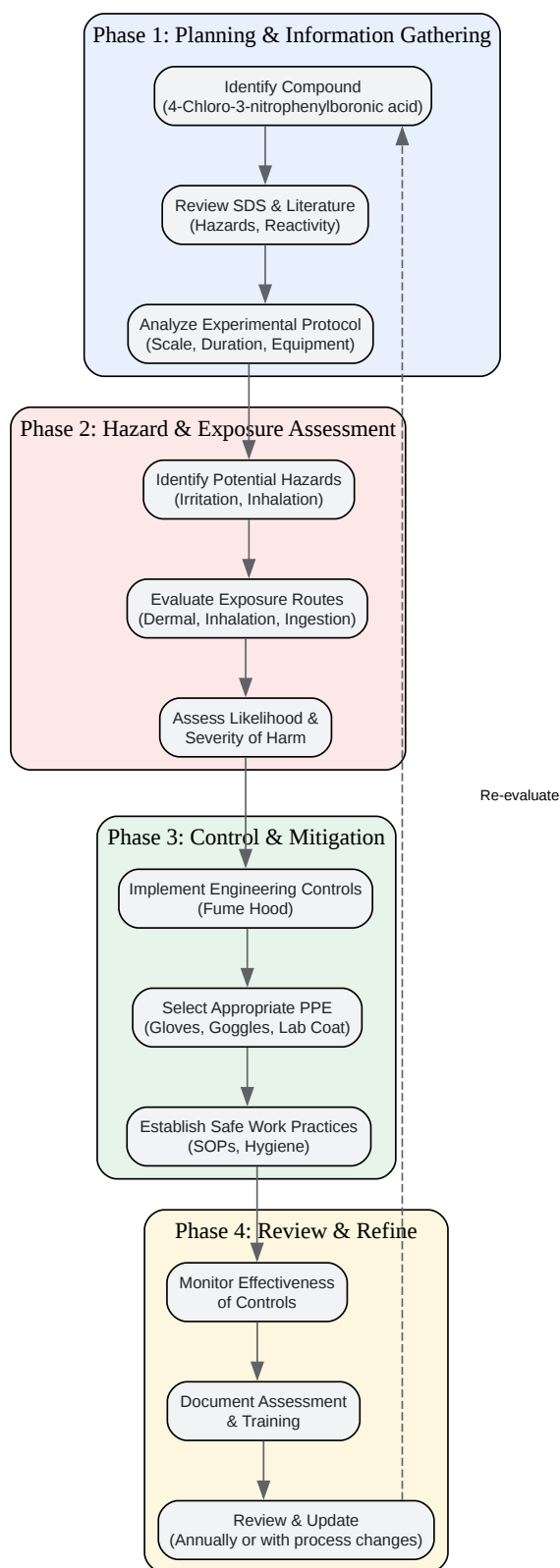
Table 2: Precautionary GHS Classification

Pictogram	! (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[12] H319: Causes serious eye irritation.[12] H335: May cause respiratory irritation.[9][11]

| Precautionary Statements | P261: Avoid breathing dust.[9][11] P280: Wear protective gloves/eye protection/face protection.[9][12] P302+P352: IF ON SKIN: Wash with plenty of water.[7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] P362+P364: Take off contaminated clothing and wash it before reuse.[7] |

Proactive Risk Assessment Workflow

A self-validating safety protocol begins with a comprehensive risk assessment. This is not a one-time event but a dynamic process that must be revisited for any significant change in experimental scale or procedure. The goal is to identify potential exposure scenarios and implement robust control measures.



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Caption: Workflow for conducting a laboratory risk assessment.

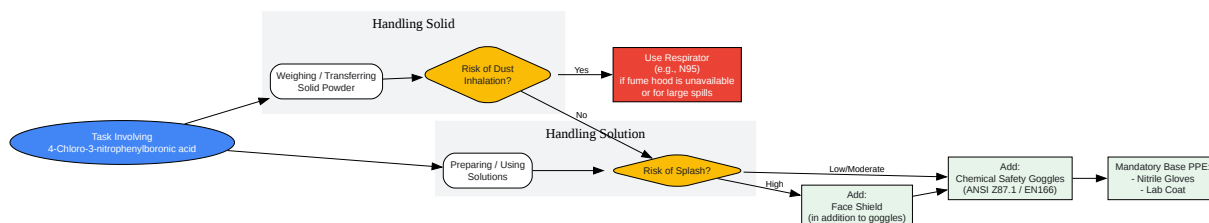
Experimental Protocols: Safe Handling, Storage, and Use

Adherence to strict protocols is essential for mitigating the risks associated with handling **4-Chloro-3-nitrophenylboronic acid**.

Engineering Controls & Personal Protective Equipment (PPE)

The primary line of defense is to minimize exposure through engineering controls. All manipulations of the solid compound or its solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or vapors.^[11]

The selection of PPE must be based on the risk assessment. The following diagram provides a decision-making framework.



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Caption: Decision tree for selecting appropriate PPE.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary equipment or chemicals.
- **Don PPE:** Put on all required PPE as determined by your risk assessment (lab coat, nitrile gloves, and chemical safety goggles at a minimum).
- **Weighing and Transfer:** Conduct all weighing and transfer operations on a disposable weighing paper or in a tared container within the fume hood. Minimize the generation of dust by handling the material gently.
- **Dissolution:** When preparing solutions, add the solid slowly to the solvent to avoid splashing.
- **Post-Handling:** After use, securely close the container.
- **Decontamination:** Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) and dispose of the wipe as contaminated waste.
- **Doff PPE:** Remove gloves using the proper technique to avoid skin contamination and wash hands thoroughly with soap and water.[\[11\]](#)[\[13\]](#)

Storage Requirements

- **Container:** Keep the container tightly closed to prevent moisture absorption and contamination.[\[14\]](#)
- **Environment:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[13\]](#) A storage temperature at room temperature is generally acceptable.[\[1\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases.[\[14\]](#)

Emergency Response Protocols

Rapid and correct response during an emergency is critical. All laboratory personnel must be familiar with the location and use of safety showers and eyewash stations.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8] [15] [16]
Skin Contact	Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.	[8] [15] [16]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[8] [15] [16]

| Ingestion | Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[8\]](#)[\[16\]](#) |

Accidental Release Measures

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing appropriate PPE, sweep up or vacuum the spilled solid material. Avoid generating dust. Place the material into a suitable, labeled container for disposal.

- Clean: Clean the spill area thoroughly.
- Report: Report the incident to the laboratory supervisor or safety officer.

Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[17\]](#)
- Hazards from Combustion: Thermal decomposition may produce toxic and irritating fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride gas, and boron oxides.[\[14\]](#)[\[18\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[14\]](#)[\[18\]](#)

Stability, Reactivity, and Disposal

- Reactivity: The compound is generally stable under normal storage conditions.[\[12\]](#)
- Conditions to Avoid: Avoid moisture, dust formation, and exposure to incompatible materials.[\[14\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[\[14\]](#)
- Hazardous Decomposition Products: As noted, combustion can release hazardous gases.[\[14\]](#)[\[18\]](#)
- Disposal: All waste material containing **4-Chloro-3-nitrophenylboronic acid** must be treated as hazardous chemical waste. Dispose of it in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[\[18\]](#) Surplus and non-recyclable solutions should be handled by a licensed disposal company.[\[19\]](#)

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